

4-Hydroxyhygric Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxyhygric acid

Cat. No.: B15553229

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CAS Number: 4252-82-8

Abstract

This technical guide provides a comprehensive overview of **4-Hydroxyhygric acid**, a non-proteinogenic imino acid with known biological activities. Despite its potential in drug discovery and development, particularly as an anti-HIV and insecticidal agent, detailed research on its biosynthesis, mechanism of action, and specific experimental protocols remains limited. This document collates the available scientific information, presents it in a structured format for researchers, scientists, and drug development professionals, and offers hypothetical pathways and general experimental methodologies to guide future research. All quantitative data is summarized in tables, and logical relationships are visualized using Graphviz diagrams.

Introduction

4-Hydroxyhygric acid, systematically known as (2S,4R)-4-hydroxy-1-methylpyrrolidine-2-carboxylic acid, is a proline derivative found in nature. As a non-proteinogenic amino acid, it is not incorporated into proteins during translation but plays a role in the secondary metabolism of the producing organisms. Its discovery has prompted interest in its potential pharmacological and agrochemical applications. This guide aims to provide a detailed technical resource on **4-Hydroxyhygric acid**, summarizing its chemical properties, known biological activities, and outlining potential avenues for future research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Hydroxyhygric acid** is presented in Table 1. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Source
CAS Number	4252-82-8	[1]
Molecular Formula	C ₆ H ₁₁ NO ₃	[1]
Molecular Weight	145.16 g/mol	[1]
IUPAC Name	(2S,4R)-4-hydroxy-1-methylpyrrolidine-2-carboxylic acid	[1]
Melting Point	238-240 °C	[1]
Boiling Point	316.2 ± 42.0 °C at 760 mmHg	[1]
Physical Form	Solid	[1]
Purity	Typically ≥97%	[1]
Storage Temperature	4°C	[1]

Biological Significance and Activity

4-Hydroxyhygric acid has been identified as a bioactive compound with potential applications in both medicine and agriculture. Its known biological activities are summarized below.

Natural Sources

4-Hydroxyhygric acid is a natural product isolated from the leaves of tropical leguminous trees of the genus *Copaifera*. Specifically, it has been extracted from five species within this genus.

Insecticidal and Antifeedant Activity

This imino acid has been shown to be an inhibitor of the development of seed-eating beetle larvae.^[1] Furthermore, it acts as a significant feeding deterrent for leaf-eating lepidopteran species, such as *Spodoptera littoralis*.^[1] The precise mechanism of this insecticidal and antifeedant activity has not been elucidated in the available literature.

Anti-HIV Activity

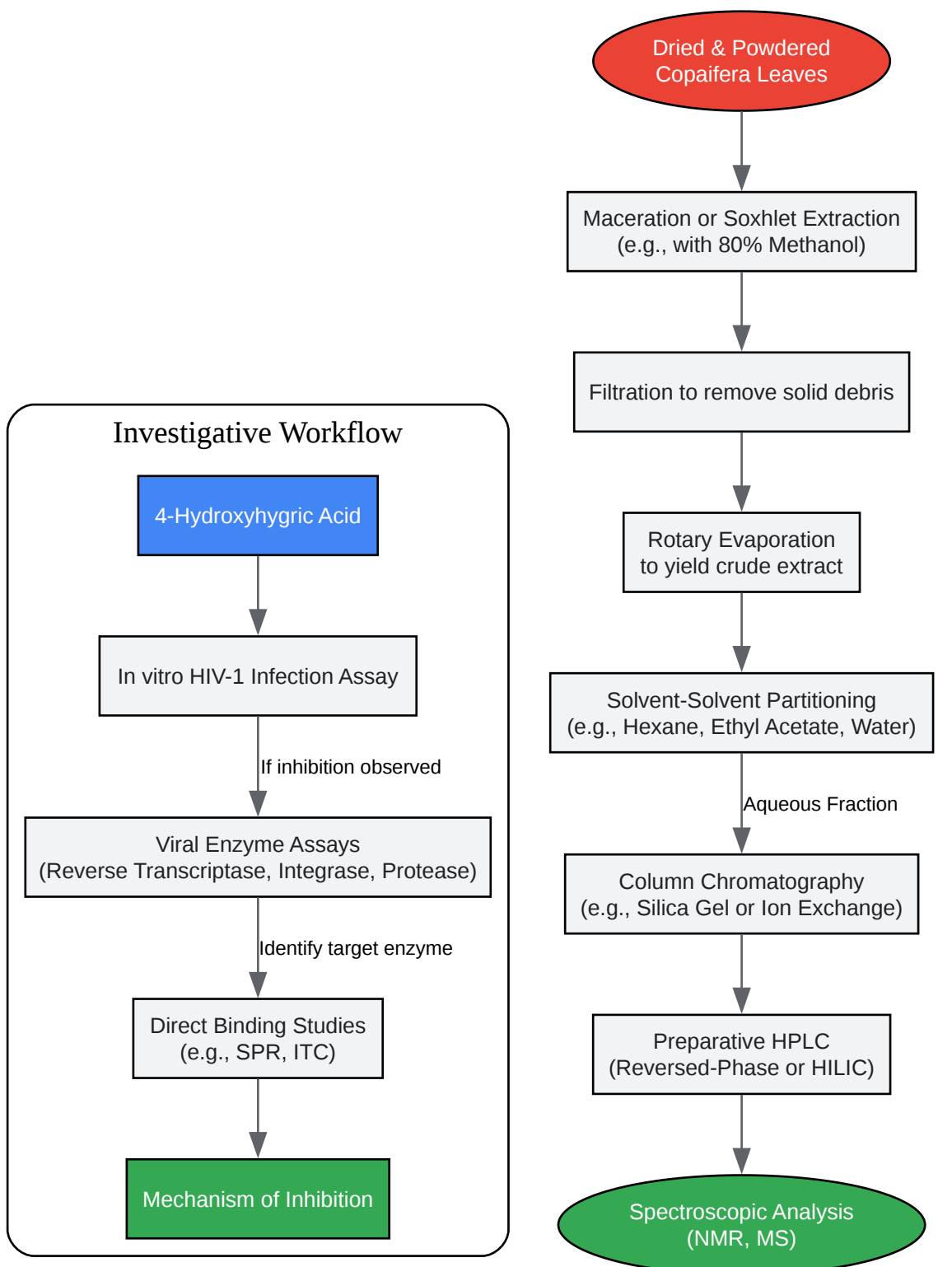
4-Hydroxyhygric acid has been reported to possess anti-HIV-1 activity.^[1] However, the specific viral or cellular target and the mechanism by which it inhibits HIV-1 replication are not yet described in published research.

Signaling and Biosynthetic Pathways (Hypothetical)

Detailed signaling and biosynthetic pathways for **4-Hydroxyhygric acid** are not currently available in the scientific literature. Based on the known biosynthesis of proline and the structure of **4-Hydroxyhygric acid**, a hypothetical biosynthetic pathway is proposed. Similarly, a speculative signaling pathway for its anti-HIV activity is presented to stimulate further investigation.

Hypothetical Biosynthesis Pathway

It is plausible that **4-Hydroxyhygric acid** is synthesized from the common amino acid L-proline, which itself is derived from L-glutamate. The pathway likely involves hydroxylation and N-methylation steps.



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References

- 1. Impact of non-proteinogenic amino acids in the discovery and development of peptide therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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